

Bicyclo[3.1.0]hexan-2-ol proper disposal procedures

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Compound of Interest

Compound Name: *Bicyclo[3.1.0]hexan-2-ol*

CAS No.: 41413-37-0

Cat. No.: B8817142

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Operational Guide: Safe Handling and Disposal Procedures for **Bicyclo[3.1.0]hexan-2-ol**

Introduction & Scientific Context

Bicyclo[3.1.0]hexan-2-ol and its specific stereoisomers (such as (1R,2R,5S)-**bicyclo[3.1.0]hexan-2-ol**, CAS: 741676-78-8[1]) are highly strained bicyclic scaffolds utilized extensively in advanced organic synthesis and medicinal chemistry. In drug discovery, this bicyclic framework serves as a conformationally restricted bioisostere, frequently replacing furanose rings in nucleoside analogues to develop selective ligands for therapeutic targets[2].

Despite its utility, the compound's physical properties demand rigorous safety and waste management protocols. As an organic alcohol, it presents specific flammability hazards (H226) and must be managed under the Resource Conservation and Recovery Act (RCRA) as an ignitable hazardous waste (D001)[3]. This guide provides a self-validating, step-by-step operational framework for the safe handling, segregation, and disposal of **bicyclo[3.1.0]hexan-2-ol** to ensure both laboratory safety and environmental compliance.

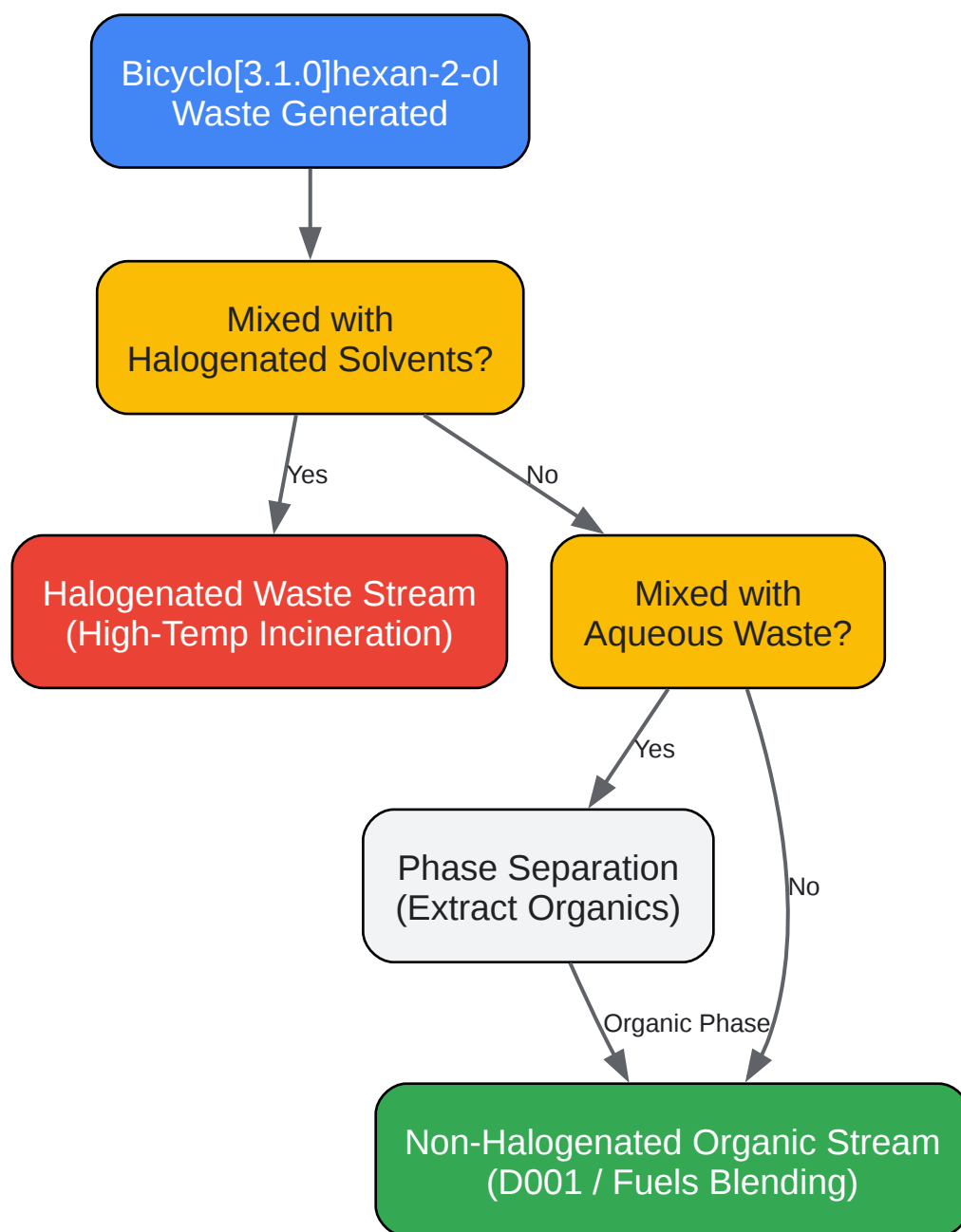
Physicochemical & Hazard Profile

Understanding the physical properties of **bicyclo[3.1.0]hexan-2-ol** is the foundation of safe disposal. The following table summarizes critical data and the operational causality behind each metric.

Property / Attribute	Value / Classification	Causality / Operational Impact
Molecular Formula	C ₆ H ₁₀ O	High carbon-to-oxygen ratio provides high fuel value, making it ideal for fuels blending during incineration.
Molecular Weight	98.15 g/mol [1]	Low molecular weight contributes to volatility; mandates tightly sealed, pressure-vented waste containers.
Acute Toxicity (Oral)	~2,500 mg/kg	Relatively low acute toxicity, but requires standard PPE to prevent systemic absorption or skin irritation.
GHS Hazard	Flammable liquid/vapor	Triggers specific storage limits within fire-resistant flammable safety cabinets.
RCRA Waste Code	D001 (Ignitable)[3][4]	Dictates regulatory manifesting; must not be discharged into municipal aqueous drain systems.

Waste Segregation & RCRA Compliance Workflow

Proper segregation is not merely a regulatory requirement; it is a critical cost-control and safety measure. Mixing non-halogenated bicyclic alcohols with halogenated solvents alters the required disposal mechanism. Halogenated waste requires specialized high-temperature incineration to prevent the formation of toxic dioxins, making its disposal approximately three times more expensive than non-halogenated waste[5].



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Bicyclo[3.1.0]hexan-2-ol laboratory waste segregation and RCRA classification workflow.

Operational Protocols

Protocol 1: Routine Liquid Waste Disposal

Objective: Safely transfer and store liquid waste containing **bicyclo[3.1.0]hexan-2-ol** for final Environmental Health and Safety (EHS) collection. Trustworthiness & Validation: This protocol

ensures that incompatible chemicals are not mixed, validating the integrity of the waste container prior to sealing.

- Characterize the Waste Stream:
 - Action: Confirm that the reaction mixture or solvent waste contains NO halogenated compounds (e.g., dichloromethane, chloroform).
 - Causality: Segregating non-halogenated waste allows the facility to utilize cost-effective fuels blending rather than expensive high-temperature incineration[5].
- Container Selection & Preparation:
 - Action: Select a high-density polyethylene (HDPE) or glass waste carboy. Ensure the container is originally designed for chemical storage and leave chemicals in original containers when possible.
 - Causality: **Bicyclo[3.1.0]hexan-2-ol** is an organic solvent that can degrade certain low-density plastics over time.
- Transfer and Phase Separation:
 - Action: If the waste is a biphasic mixture (aqueous/organic), use a separatory funnel to isolate the organic layer containing the bicyclic alcohol.
 - Validation: Visually confirm a single organic phase in the waste jug to prevent aqueous contamination of the D001 waste stream.
- Labeling & Storage:
 - Action: Immediately attach a hazardous waste tag. Mark the contents as "Hazardous Waste - Non-Halogenated Organic Solvent (**Bicyclo[3.1.0]hexan-2-ol**)". Store in a designated flammable storage cabinet.
 - Causality: Unlabeled containers violate RCRA regulations and create severe hazards for emergency responders[4].

Protocol 2: Chemical Spill Containment and Clean-up

Objective: Rapidly mitigate exposure and fire risk in the event of an accidental release.

Trustworthiness & Validation: This protocol utilizes physical smothering rather than dilution, preventing the expansion of the hazardous footprint.

- Evacuate and Eliminate Ignition Sources:
 - Action: Immediately clear the immediate area of personnel. Turn off all hot plates, stirrers, and open flames.
 - Causality: The vapor of **bicyclo[3.1.0]hexan-2-ol** can form explosive mixtures with air at elevated temperatures; removing ignition sources is the primary life-safety priority.
- Containment via Absorption:
 - Action: Apply dry chemical powder, dry sand, or alcohol-resistant foam to the perimeter of the spill, working inward. CRITICAL: Do NOT use a water jet[2].
 - Causality: Applying a water jet to an organic alcohol spill will physically scatter the hydrophobic liquid, increasing its surface area, accelerating vaporization, and spreading the fire hazard[2].
- Collection and Disposal:
 - Action: Use non-sparking tools (e.g., plastic or brass dustpans) to sweep up the absorbed material. Place the saturated absorbent into a solid hazardous waste bucket with a secure lid.
 - Validation: Ensure no free liquid remains on the surface before proceeding to final decontamination.
- Surface Decontamination:
 - Action: Wash the affected area with a mild detergent and water only after all bulk organic material has been removed. Collect the wash water as aqueous hazardous waste if significant residue was present.

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